

Literature review on 4-Cyclohexylphenol research

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Compound of Interest

Compound Name: **4-Cyclohexylphenol**

Cat. No.: **B075765**

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An In-depth Technical Guide to **4-Cyclohexylphenol**

Introduction

4-Cyclohexylphenol (CAS No. 1131-60-8) is an aromatic organic compound characterized by a cyclohexyl group attached to the para position of a phenol ring.^{[1][2]} It is a white to light yellow crystalline solid with a faint, characteristic phenolic odor.^{[1][3]} This compound is sparingly soluble in water but shows good solubility in various organic solvents.^{[1][3]} **4-Cyclohexylphenol** serves as a crucial intermediate in the synthesis of a wide range of specialty chemicals.^[3] Its applications are diverse, spanning the production of polymers, resins, surfactants, UV absorbers, antioxidants, pharmaceuticals, and agrochemicals.^{[1][3]} In the polymer industry, it functions as a monomer or a crosslinking agent to enhance material properties like durability and environmental resistance.^{[1][3]} Furthermore, it is a key building block in the development of new drugs and is used in the synthesis of pesticides and herbicides.^[3]

Physicochemical and Identification Data

Quantitative data regarding the properties and identifiers of **4-Cyclohexylphenol** are summarized below for easy reference and comparison.

Table 1: Physicochemical Properties

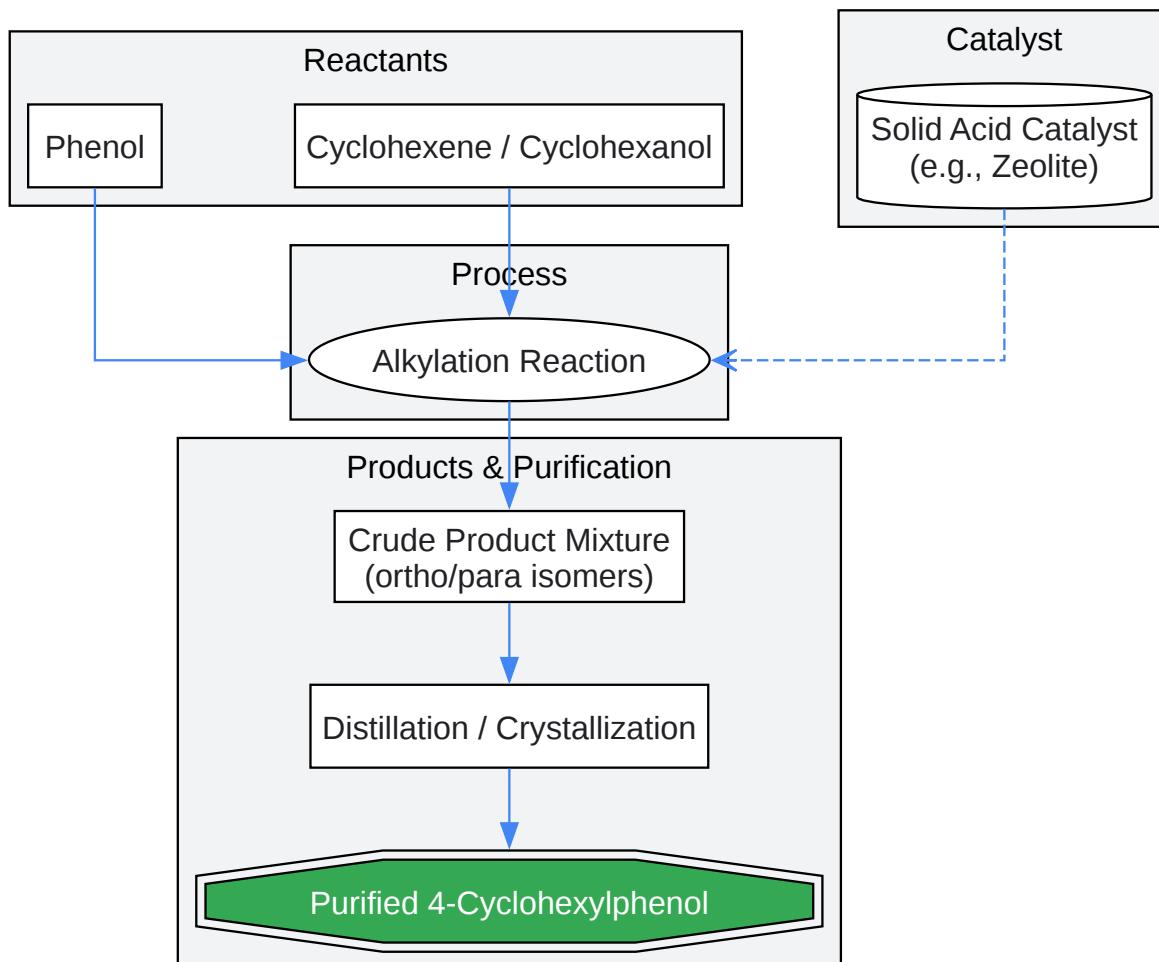
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O	[1] [3]
Molecular Weight	176.25 g/mol	[2] [3]
Melting Point	129-135°C	[3] [4]
Boiling Point	213-215°C	[3] [4]
Boiling Point (at 11 Torr)	150-153°C	[5]
Flash Point	153°C	[3]
Water Solubility	66.66 mg/L (at 25°C)	[1] [3]
pKa	10.15 ± 0.13 (Predicted)	[1] [3]
Vapor Pressure	0.00144 mmHg (at 25°C)	[3]
Appearance	White to light yellow crystalline solid/powder	[1] [3]

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	1131-60-8	[1] [2] [3]
EINECS Number	214-465-4	[2] [3]
PubChem CID	14327	[1] [2]
InChI	InChI=1S/C12H16O/c13-12-8-6-11(7-9-12)10-4-2-1-3-5-10/h6-10,13H,1-5H2	[1] [2]
InChIKey	OAHMVZYHIJQTQC-UHFFFAOYSA-N	[1] [2]
Canonical SMILES	C1CCC(CC1)C2=CC=C(C=C2)O	[1] [2]
Synonyms	p-Cyclohexylphenol, 4-Hydroxyphenylcyclohexane	[2] [3] [5]

Synthesis of 4-Cyclohexylphenol

The primary methods for synthesizing **4-Cyclohexylphenol** involve the alkylation of phenol with either cyclohexanol or cyclohexene.[6][7] These reactions are typically catalyzed by acids, such as sulfuric acid, phosphoric acid, or solid acid catalysts like zeolites (e.g., H-Mordenite, H-beta) and transitional aluminas.[6][8] The use of solid acid catalysts is advantageous as it can lead to higher selectivity for the para-isomer and allows for easier catalyst recovery and reuse. [6][8]



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Caption: General workflow for the synthesis of **4-Cyclohexylphenol**.

Experimental Protocol: Hydroalkylation of Phenol

This protocol describes a method for the synthesis of **4-Cyclohexylphenol** via the hydroalkylation of phenol using a palladium catalyst.[\[9\]](#)

1. Materials and Equipment:

- Phenol (30 g)
- 1% Pd-Al₂O₃ catalyst (1 g)
- Fused salt mixture (NaCl-AlCl₃, 1:1 mol ratio, 6 g)
- High-pressure autoclave reactor equipped with a stirrer and temperature control
- Hydrogen gas source
- Standard laboratory glassware for workup and purification

2. Procedure:

- Charge the autoclave reactor with phenol, the Pd-Al₂O₃ catalyst, and the fused salt mixture.
- Seal the reactor and purge it with hydrogen gas to remove air.
- Pressurize the reactor with hydrogen.
- Heat the mixture to 120°C while stirring.
- Maintain the reaction at 120°C for 4.5 hours.
- After the reaction period, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Open the reactor and transfer the crude reaction mixture.
- Isolate the product through standard procedures such as filtration to remove the catalyst, followed by distillation or crystallization to purify the **4-Cyclohexylphenol**.

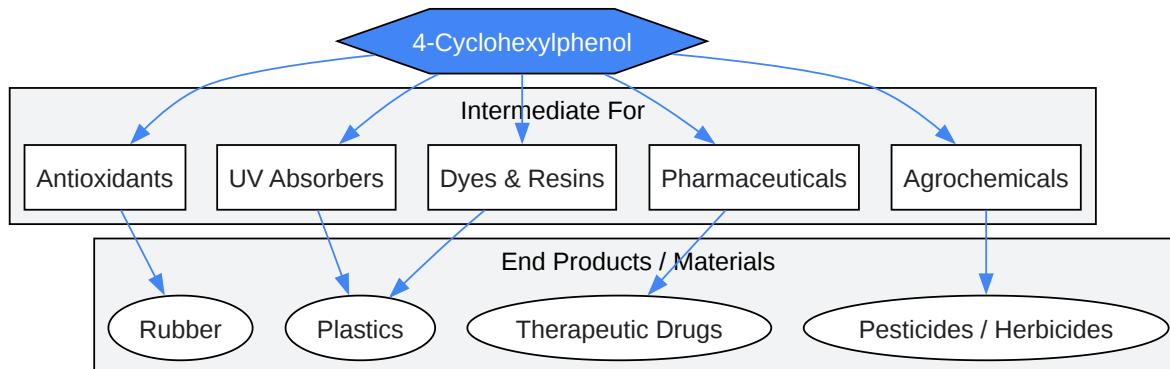
3. Expected Outcome:

- This method selectively yields **4-Cyclohexylphenol**. A reported yield for this specific protocol is 31.9%.[\[9\]](#)

Industrial and Research Applications

4-Cyclohexylphenol is a versatile chemical intermediate with a broad range of applications.

- Polymer and Resin Production: It is used as a monomer or additive in the manufacturing of polymers and resins, contributing to enhanced durability and resistance to environmental factors.[\[1\]](#)[\[3\]](#)
- UV Absorbers and Antioxidants: The compound serves as a precursor for the synthesis of UV absorbers, which protect materials from degradation by ultraviolet radiation, and antioxidants, which prevent oxidation.[\[3\]](#)
- Pharmaceutical Synthesis: It acts as a key building block in the development of new pharmaceutical drugs and for metabolic studies, sometimes using isotopically labeled versions (e.g., with ^{35}S).[\[3\]](#)[\[10\]](#)
- Agrochemicals: In the agrochemical industry, it is employed in the synthesis of pesticides and herbicides.[\[3\]](#)
- Dyes and Colorants: **4-Cyclohexylphenol** is an important intermediate in the manufacture of dyestuffs, particularly for coloring plastics.[\[6\]](#)



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Caption: Application pathways of **4-Cyclohexylphenol** as a chemical intermediate.

Toxicology and Safety

4-Cyclohexylphenol is considered moderately toxic and requires careful handling.

- **Hazards:** It is harmful if swallowed, inhaled, or in contact with skin.[1][4] The compound causes irritation to the skin, eyes, and respiratory system.[3][4] Direct contact can lead to skin inflammation, characterized by itching, scaling, or reddening, and may cause serious eye damage.[2][4]
- **Safety Precautions:** When handling **4-Cyclohexylphenol**, appropriate personal protective equipment (PPE) is essential. This includes suitable protective clothing, gloves, and eye/face protection.[1][4] Work should be conducted in a well-ventilated area to minimize inhalation exposure.[4]
- **Storage:** Store in a cool, dry place in a tightly sealed container, away from sources of ignition and incompatible substances like strong oxidizing agents.[1][4]

Table 3: Hazard and Safety Information

Code	Description	Source
R20/21/22	Harmful by inhalation, in contact with skin and if swallowed.	[1]
R36/37/38	Irritating to eyes, respiratory system and skin.	[1]
S26	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.	[1]
S36/37/39	Wear suitable protective clothing, gloves and eye/face protection.	[1]
H315	Causes skin irritation.	[2]
H318	Causes serious eye damage.	[2]
H335	May cause respiratory irritation.	[2]
H400	Very toxic to aquatic life.	[2]

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 4-Cyclohexylphenol | C12H16O | CID 14327 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cas 1131-60-8,4-Cyclohexylphenol | lookchem [lookchem.com]
- 4. aksci.com [aksci.com]

- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. A Process For Preparation Of 4 Cyclohexylphenol [quickcompany.in]
- 7. Phenol - Wikipedia [en.wikipedia.org]
- 8. US4990687A - Preparation of 4-methyl-2-cyclohexylphenol - Google Patents [patents.google.com]
- 9. 4-Cyclohexylphenol synthesis - chemicalbook [chemicalbook.com]
- 10. 4-Cyclohexylphenol | 1131-60-8 [chemicalbook.com]
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